

Application Note: Mechanistic Profiling of RG 14620 Permeability and Uptake

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Compound of Interest

Compound Name: Tyrphostin RG 14620

CAS No.: 136831-49-7

Cat. No.: B1679308

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Executive Summary & Scientific Rationale

RG 14620 (**Tyrphostin RG 14620**) is a synthetic tyrphostin compound primarily characterized as a selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase (IC₅₀ ~3 µM).^{[1][2]} While its primary utility has been as a chemical probe for EGFR signaling in antiproliferative studies (e.g., breast cancer, osteosarcoma), emerging data suggests a secondary, critical pharmacological role: modulation of the ABCG2 (BCRP) efflux transporter.

This dual mechanism presents a unique challenge for in vitro permeability profiling. Unlike simple passive diffusion markers, RG 14620's intracellular accumulation is governed by a dynamic equilibrium between lipophilic entry and transporter-mediated efflux.

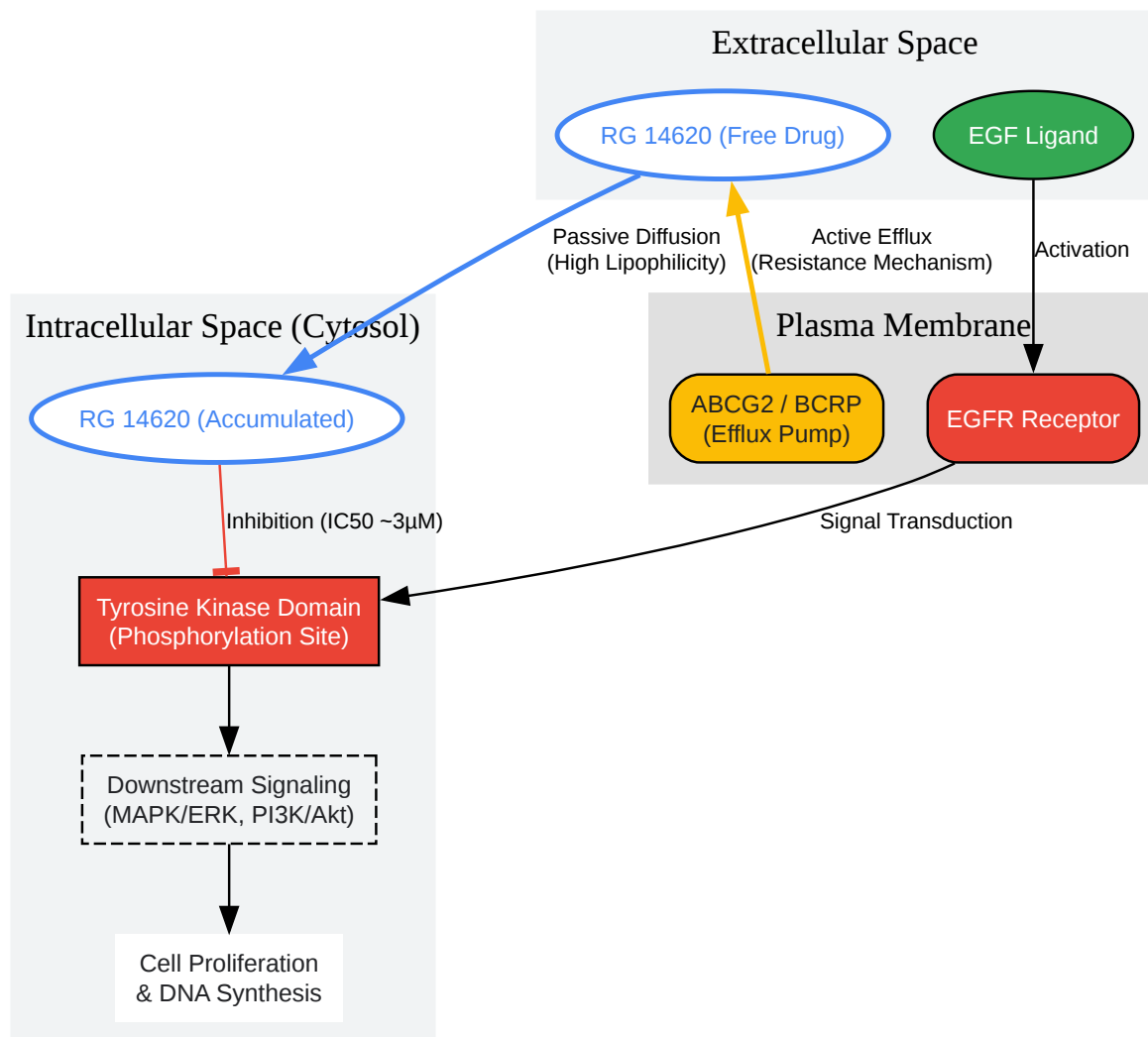
This guide provides a comprehensive workflow to deconvolute these mechanisms. We move beyond simple "uptake" measurements to a systems-level analysis of how RG 14620 navigates the lipid bilayer and interacts with efflux pumps.

Key Physicochemical Properties (Predicted/Observed)

Property	Value	Implication for Permeability
Molecular Weight	275.1 g/mol	Low MW favors high passive diffusion.
Structure	(Z)- -[(3,5-dichlorophenyl)methylene]-3-pyridineacetonitrile	Planar, aromatic structure facilitates membrane intercalation.
Solubility	DMSO (20 mg/mL), Ethanol (1 mg/mL)	Requires organic co-solvent for aqueous assays; keep DMSO <0.5% in cell culture.
Target Location	Intracellular (EGFR Kinase Domain)	Must cross plasma membrane to function.
Transporter Interaction	ABCG2 (BCRP) Inhibitor/Substrate	Permeability is likely non-linear and concentration-dependent.

Biological Pathway & Mechanism of Action[3][4][5]

To understand uptake, one must understand the cellular context. RG 14620 enters the cell to inhibit EGFR autophosphorylation but interacts with ABCG2 on the membrane surface.



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Figure 1: Mechanistic pathway of RG 14620. The compound enters via passive diffusion but is subject to ABCG2-mediated efflux, which it also inhibits, creating a complex feedback loop in uptake kinetics.

Experimental Protocols

Protocol A: Bidirectional Permeability (Caco-2 Assay)

Objective: To determine if RG 14620 is a substrate for efflux transporters and to calculate its Apparent Permeability (

). Rationale: Caco-2 cells express P-gp and BCRP (ABCG2). A bidirectional assay (Apical-to-Basolateral vs. Basolateral-to-Apical) reveals active transport.

Materials

- Cells: Caco-2 cells (differentiated, 21-day culture on Transwell® inserts).
- Buffer: HBSS (pH 7.4) with 10 mM HEPES.
- Compound: RG 14620 (10 mM DMSO stock).[\[1\]](#)
- Control Inhibitors: Ko143 (specific ABCG2 inhibitor) or Verapamil (P-gp inhibitor).

Workflow

- Preparation: Dilute RG 14620 to 10 μ M in HBSS (Final DMSO < 0.5%).
- Equilibration: Wash Caco-2 monolayers twice with warm HBSS. Measure TEER (Transepithelial Electrical Resistance) to ensure monolayer integrity (>300 Ω).
- Dosing (A-to-B): Add 500 μ L of RG 14620 solution to the Apical (A) chamber. Add 1500 μ L blank HBSS to the Basolateral (B) chamber.
- Dosing (B-to-A): Add 1500 μ L of RG 14620 solution to the Basolateral (B) chamber. Add 500 μ L blank HBSS to the Apical (A) chamber.
- Incubation: Incubate at 37°C, 5% CO₂ for 120 minutes.
- Sampling: Collect 100 μ L aliquots from the receiver compartment at 60 and 120 min. Replace with fresh buffer.
- Quantification: Analyze samples via LC-MS/MS (MRM mode).

Data Analysis

Calculate

(cm/s) using:

- : Rate of permeation ($\mu\text{mol/s}$).
- : Surface area of insert ().
- : Initial concentration (μM).

Efflux Ratio (ER):

- Interpretation: An $\text{ER} > 2.0$ indicates active efflux. If ER drops upon co-incubation with Ko143, RG 14620 is confirmed as a BCRP substrate.

Protocol B: Intracellular Uptake & Target Engagement

Objective: To quantify the absolute intracellular concentration of RG 14620 in target cancer cells (e.g., HER14 or MCF-7) and correlate it with EGFR inhibition.

Materials

- Target Cells: HER14 (EGFR-transfected fibroblasts) or ABCG2-overexpressing cell lines (e.g., MCF-7/MX).
- Lysis Buffer: Methanol:Water (80:20) with 0.1% Formic Acid (cold).
- Internal Standard: Erlotinib or similar TKI (for MS normalization).

Workflow

- Seeding: Seed cells in 6-well plates (cells/well). Allow adherence overnight.
- Treatment: Treat cells with RG 14620 (1, 3, 10 μM) for 1, 4, and 24 hours.
 - Control: Include a "Time 0" plate (add drug, immediately wash) to subtract non-specific binding.
- Washing (Critical): Aspirate medium. Wash cells 3x with ice-cold PBS containing 0.5% BSA (to strip membrane-bound drug), followed by 2x wash with pure ice-cold PBS.

- Lysis: Add 500 μ L cold Lysis Buffer. Scrape cells and transfer to microcentrifuge tubes.
- Extraction: Vortex for 1 min, sonicate for 5 min, centrifuge at 14,000 x g for 10 min at 4°C.
- Normalization: Measure protein content in the pellet (using NaOH solubilization + BCA assay) to normalize uptake per mg protein.
- LC-MS/MS Analysis: Inject supernatant.

Expected Results & Interpretation

- Linearity: Uptake should be linear initially but plateau as intracellular binding sites (EGFR) saturate or efflux equilibrates.
- Resistant Cells: In ABCG2-overexpressing cells, RG 14620 uptake will be significantly lower unless co-treated with an efflux inhibitor, despite RG 14620 itself being a modulator.

Analytical Method (LC-MS/MS)

To ensure "Trustworthiness" and reproducibility, the detection method must be specific.

- Column: C18 Reverse Phase (e.g., Waters XSelect HSS T3, 2.1 x 50 mm, 2.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.
- MRM Transition (Predicted):
 - Precursor: ~275.1 (M+H)⁺ or 273 (M-H)⁻ depending on ionization mode (ESI⁺ preferred for pyridine nitrogen).
 - Note: Due to the chlorine isotopes (and
and
) , expect a characteristic isotopic pattern. Monitor the

peak.

References

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Disclaimer: This protocol is for research use only. RG 14620 is a potent chemical probe; handle with appropriate PPE and containment.

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Sources

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